

# 4-(Trifluoromethyl)benzhydrazide CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Trifluoromethyl)benzhydrazide

Cat. No.: B1297832

[Get Quote](#)

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Trifluoromethyl)benzhydrazide**, a key chemical intermediate in the synthesis of various biologically active compounds. This document details its fundamental properties, synthesis, and its role as a precursor to potent enzyme inhibitors and antimicrobial agents.

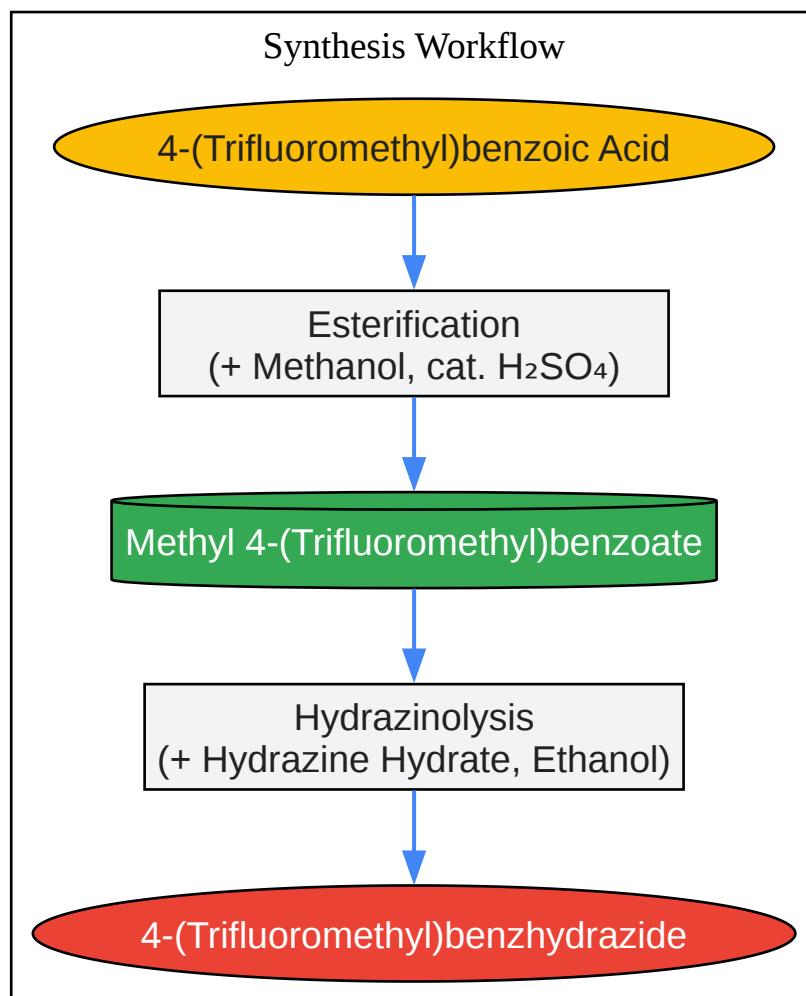
## Core Chemical Properties

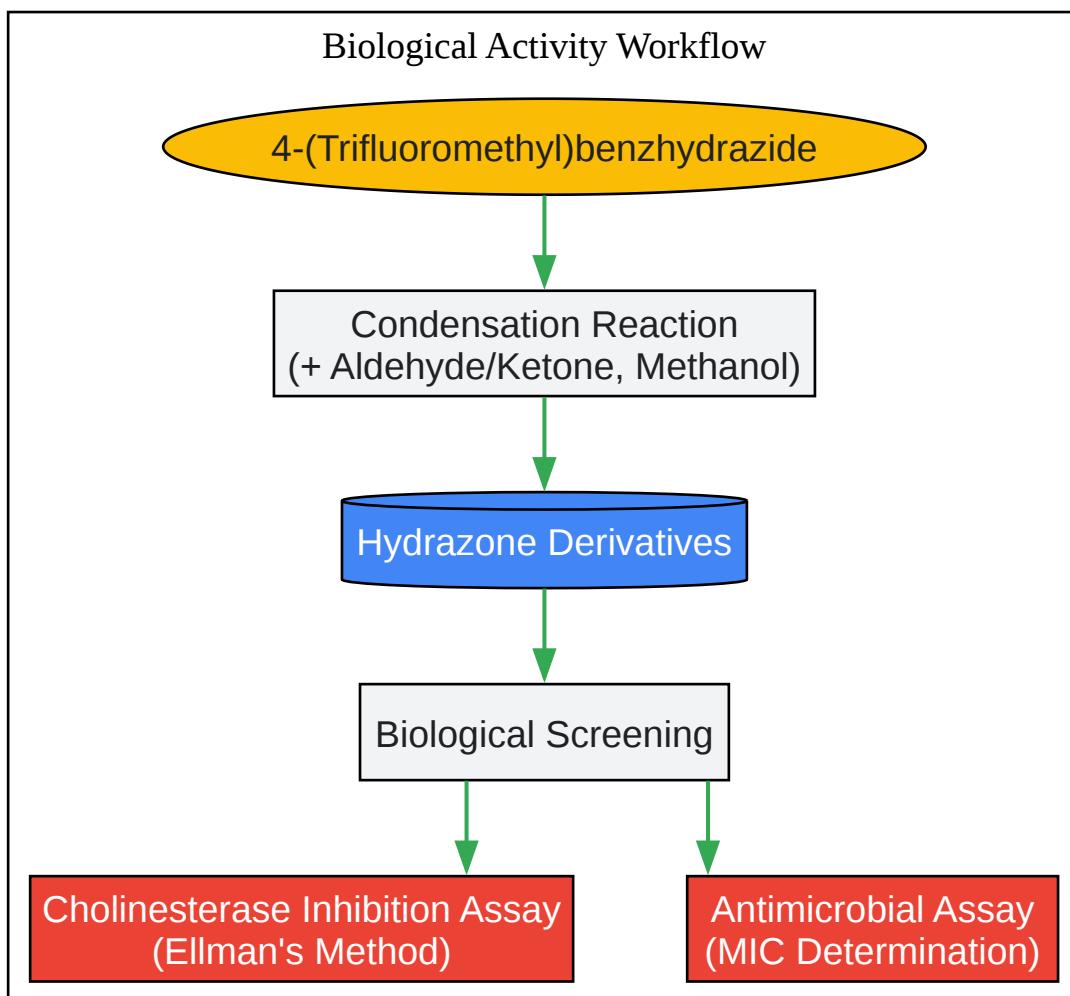
**4-(Trifluoromethyl)benzhydrazide** is an aryl hydrazine distinguished by a trifluoromethyl group on the benzene ring.<sup>[1]</sup> This substituent significantly influences the chemical and biological properties of its derivatives.

Property	Value	Reference(s)
CAS Number	339-59-3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	204.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> F <sub>3</sub> N <sub>2</sub> O	<a href="#">[2]</a>
Synonyms	α,α,α-Trifluoro-p-toluid acid hydrazide, 4- (Trifluoromethyl)benzohydrazide e, 4- (Hydrazinocarbonyl)benzotriflu- oride	<a href="#">[1]</a>
Appearance	Off-white to white powder	
Melting Point	115-119 °C	
Purity	Typically ≥97%	<a href="#">[1]</a>

## Synthesis of 4-(Trifluoromethyl)benzhydrazide

The synthesis of **4-(Trifluoromethyl)benzhydrazide** is a well-established two-step process starting from 4-(trifluoromethyl)benzoic acid.[\[1\]](#) The overall yield from this process is reported to be nearly quantitative.[\[1\]](#)





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Hydrazones of 4-(Trifluoromethyl)benzohydrazide as New Inhibitors of Acetyl- and Butyrylcholinesterase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Hydrazones of 4-(Trifluoromethyl)benzohydrazide as New Inhibitors of Acetyl- and Butyrylcholinesterase - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [4-(Trifluoromethyl)benzhydrazide CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1297832#4-trifluoromethyl-benzhydrazide-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1297832#4-trifluoromethyl-benzhydrazide-cas-number-and-molecular-weight)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)